

managing propargite resistance spider mites

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Compound Focus: Propargite

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FAQ: Propargite Resistance in Spider Mites

Q1: What is the known resistance status of spider mites to propargite? Spider mites are well-known for their capacity to develop resistance to many classes of miticides, including **propargite** [1]. Resistance has been recorded in several key pest species across the globe [2]. The following table summarizes specific species with documented cases of **propargite** resistance.

Resistant Spider Mite Species	Geographic Documentation
European red mite (<i>Panonychus ulmi</i>)	New Zealand [1]
Two-spotted spider mite (<i>Tetranychus urticae</i>)	New Zealand, Overseas [1]
<i>Tetranychus pacificus</i>	Overseas [2]
<i>Tetranychus turkestanii</i>	Overseas [2]
<i>Oligonychus pratensis</i>	Overseas [2]

Q2: What is propargite's mode of action and resistance classification? **Propargite** is a **non-systemic acaricide with contact action** [2]. Its primary mode of action is the inhibition of mitochondrial oxidative phosphorylation, specifically as an **inhibitor of mitochondrial ATP synthase** [2]. According to the

Insecticide Resistance Action Committee (IRAC), it is classified as belonging to **Mode of Action Group 12C** [2].

Q3: What is the core strategy for managing propargite resistance? The core strategy is **Integrated Pest Management (IPM)**. This approach combines chemical and non-chemical tools to control mite populations and reduce selection pressure for resistance [3] [1]. Key principles include:

- **Chemical Diversity:** Avoid exclusive reliance on **propargite**. Rotate or mix with miticides from different, non-cross-resistant IRAC groups [1].
- **Application Limits:** Do not make more than three applications of **propargite** per crop per year to avoid excessive repeated use [1].
- **Biological Conservation:** Foster populations of natural predators. The use of broad-spectrum insecticides can harm beneficial species, leading to mite outbreaks [3] [1].

Q4: Which beneficial insects are important for spider mite biological control? Conserving these natural enemies is a critical component of resistance management. The following table lists key biocontrol agents.

Beneficial Organism	Target Pest	Application Context
<i>Phytoseiulus persimilis</i>	Two-spotted spider mite (TSM)	Greenhouses, strawberries, ornamentals [1]
<i>Typhlodromus pyri</i>	European red mite (ERM), TSM	Pipfruit (e.g., apples, pears) in IFP programs [1]
Six-spotted thrips	Spider mites	Various crops (e.g., almonds, vineyards) [3]

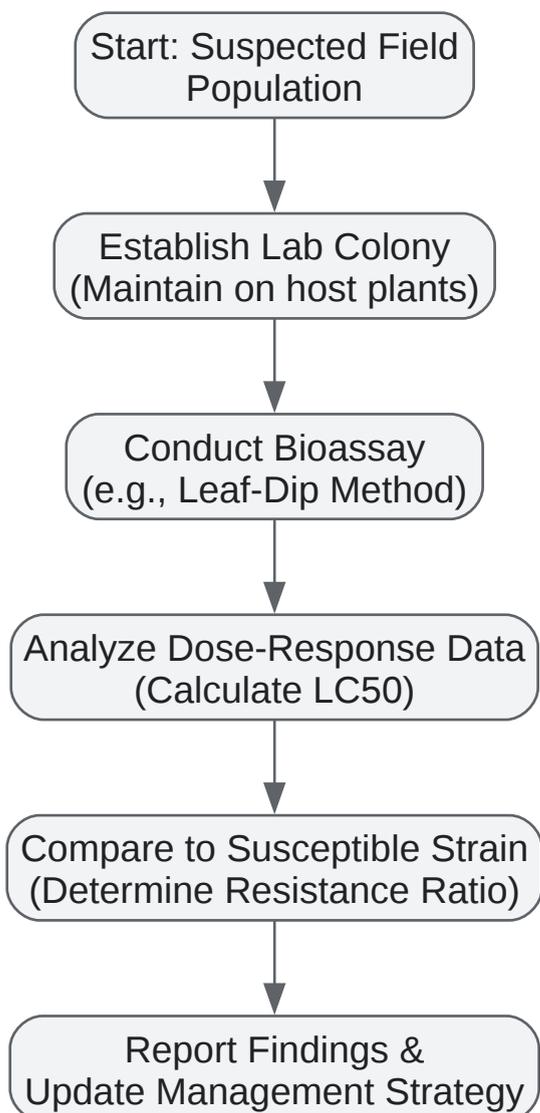
Q5: What are the registered alternative miticides with different modes of action? Rotating with miticides from different IRAC groups is essential. The table below lists examples, but you must always check local regulations and labels for current registrations.

Active Ingredient	IRAC Group	Example Activity Against	Example Crops
Abamectin	6	ERM, TSM	Apples, strawberries, ornamentals [1]
Clofentezine	10A	ERM, TSM	Pipfruit, citrus, berries [1]

Active Ingredient	IRAC Group	Example Activity Against	Example Crops
Etoxazole	10B	ERM, TSM	Avocadoes, pipfruit [1]
Fenpyroximate	21A	ERM, TSM	Pipfruit [1]
Mineral Oils	-	ERM, TSM	Various (dormant and summer use) [1]

Experimental Guide: Resistance Monitoring & Bioassays

A key step in resistance management is actively monitoring mite populations for changes in susceptibility. Here is a generalized experimental workflow you can adapt.



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Standardized Leaf-Dip Bioassay Protocol

This is a widely used method for assessing mite susceptibility to acaricides.

- **Mite Collection & Acclimation:** Collect mites from the field population of concern. Establish and maintain them on suitable host plants (e.g., bean leaves) in a controlled environment chamber for at least one generation before the assay [4].
- **Preparation of Concentrations:** Prepare a series of graded concentrations of **propargite** (e.g., 100%, 10%, 1%, 0.1% of the recommended field rate) using an appropriate solvent and water. A water-only treatment serves as the control.
- **Treatment of Leaf Disks:** Cut uniform leaf disks from the host plant. Dip each disk into its assigned test solution for a standardized time (e.g., 10 seconds). Allow them to air dry completely [4].

- **Exposure of Mites:** Transfer a fixed number of adult female mites (e.g., 20-25) onto each treated leaf disk. The disks should be placed on a non-absorbent cotton bed in a Petri dish to maintain turgor without allowing mites to escape.
- **Incubation & Data Collection:** Place the assays in a controlled environment (e.g., $26 \pm 1^\circ\text{C}$, 14h photoperiod) [4]. Record mite mortality after a predetermined period (e.g., 24, 48, and 72 hours). A mite is considered dead if it shows no movement when gently prodded with a fine brush.
- **Data Analysis:** Correct mortality data for control group deaths (using Abbott's formula if necessary). Use statistical software (e.g., R, PoloPlus) to perform probit or logit analysis and calculate the median lethal concentration (LC50). The **Resistance Ratio (RR)** is calculated as $RR = LC50 (\text{field population}) / LC50 (\text{susceptible reference strain})$.

Troubleshooting Common Experimental Issues

Problem: Inconsistent mortality results between bioassay replicates.

- **Potential Cause 1: Inconsistent mite age or health.** Standardize your protocol by using only adult female mites of a similar age (e.g., 3-5 days post-emergence) from a well-maintained lab colony.
- **Potential Cause 2: Poor treatment coverage or uneven drying.** Ensure leaf disks are dipped uniformly and for the same duration. Allow them to dry completely in a consistent manner before introducing mites.

Problem: Control mortality is unacceptably high (>10%).

- **Potential Cause 1: Physical damage to mites during transfer.** Use a fine, soft-hair brush and practice gentle handling techniques.
- **Potential Cause 2: Poor leaf disk quality.** Use young, tender leaves from healthy plants. Ensure the setup provides adequate humidity so mites do not desiccate, without creating free water that can drown them.

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